

Technical Monograph: 2-Allylcyclopentanone

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Compound of Interest

Compound Name: 2-Allylcyclopentanone

CAS No.: 30079-93-7

Cat. No.: B1313613

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Advanced Synthesis, Characterization, and Strategic Applications in Ligand Design

Executive Summary & Chemical Identity

2-Allylcyclopentanone (CAS: 30079-93-7) represents a pivotal chiral building block in organic synthesis, serving as a "linchpin" scaffold for cyclopentanoid natural products, specifically jasmonates (fragrance/agrochemicals) and prostaglandins (pharmaceuticals).

Unlike simple ketones, the

-substitution provides a stereogenic center that is highly reactive yet prone to racemization, demanding precise synthetic control. This guide moves beyond basic textbook definitions to address the practical challenges of mono-alkylation, regioselectivity, and catalytic asymmetric synthesis.

Physiochemical Profile

Property	Value	Technical Note
IUPAC Name	2-(prop-2-en-1-yl)cyclopentan-1-one	
Molecular Formula		
Molecular Weight	124.18 g/mol	
Boiling Point	188–190 °C (760 mmHg)	Vacuum distillation recommended (e.g., 75°C @ 15 mmHg) to prevent polymerization.
Density	0.936 g/mL	Phase separation in aqueous workups requires careful extraction.
Flash Point	64 °C	Class IIIA Combustible Liquid.
Solubility	Soluble in EtOH, ,	Immiscible in water; lipophilic nature aids organic extraction.

Synthetic Pathways: The Regioselectivity Challenge

The synthesis of **2-allylcyclopentanone** is a classic case study in kinetic vs. thermodynamic control. The core challenge is preventing poly-alkylation (adding two allyl groups) and controlling regiochemistry (alkylation at C2 vs. C5).

Method A: Classical Enolate Alkylation (Kinetic Control)

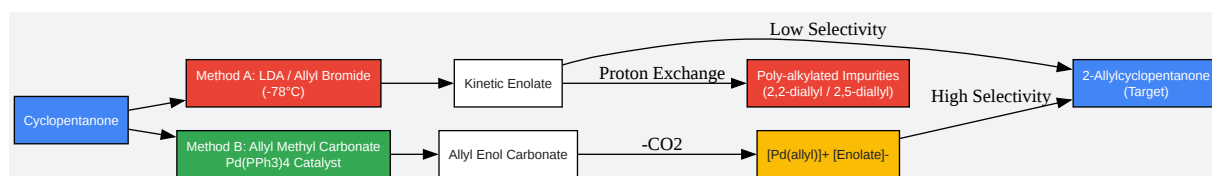
- Reagents: LDA (Lithium Diisopropylamide), Allyl Bromide, THF, -78°C.
- Mechanism: Deprotonation yields the kinetic lithium enolate.
- Critical Flaw: Even at -78°C, proton transfer between the product (mono-alkylated) and the starting enolate is fast, leading to significant amounts of 2,2-diallyl and 2,5-diallyl byproducts. This method is rarely used in high-purity process chemistry today.

Method B: Palladium-Catalyzed Decarboxylative Allylation (The "Tsuji-Trost" Standard)

This is the industry-preferred method for high-value synthesis. It proceeds via an allyl enol carbonate intermediate, ensuring exclusive mono-alkylation and high regioselectivity.

Mechanism:

- Enol Carbonate Formation: Cyclopentanone reacts with allyl chloroformate or diallyl carbonate.
- Oxidative Addition: Pd(0) inserts into the allylic bond, releasing and forming a -allyl palladium complex and an enolate ion pair.
- Reductive Elimination: The enolate attacks the -allyl species. Because the nucleophile and electrophile are generated in the same solvent cage (ion pairing), the reaction is highly specific.



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Figure 1: Comparison of Classical Alkylation vs. Pd-Catalyzed Decarboxylative Allylation pathways.

Experimental Protocol: Pd-Catalyzed Synthesis

Note: This protocol is designed for a 10 mmol scale. All glassware must be flame-dried.

Reagents

- Substrate: Allyl enol carbonate of cyclopentanone (prepared via standard chloroformate method).
- Catalyst:

(2.5 mol%) +

(10 mol%) OR

(5 mol%).
- Solvent: Anhydrous THF (degassed).

Step-by-Step Methodology

- Catalyst Activation: In a glovebox or under Argon, charge a Schlenk flask with (580 mg, 0.5 mmol). Add 20 mL of anhydrous THF. Stir for 10 min until the solution turns bright yellow/orange.
- Addition: Dissolve the allyl enol carbonate (1.68 g, 10 mmol) in 10 mL THF. Add this solution dropwise to the catalyst mixture over 5 minutes.
- Reaction: Stir at room temperature. The evolution of gas () indicates reaction progress. Monitor by TLC (Hexane/EtOAc 9:1). Reaction is typically complete in 30–60 minutes.
 - Expert Tip: If reaction stalls, warm to 40°C. Do not reflux unless necessary to avoid isomerizing the double bond.
- Workup: Filter the mixture through a short pad of silica gel (to remove Pd black) and wash with ether.
- Purification: Concentrate the filtrate in vacuo. Purify via flash column chromatography (Silica, 0

10%

in Pentane).

- Yield Expectation: 85–92% isolated yield.

Analytical Characterization (NMR/IR)

Validation of the structure requires distinguishing the terminal allyl protons from the ring protons.

Spectroscopic Method	Signal/Peak	Assignment/Interpretation
NMR (300 MHz,)	5.75 (ddt, 1H)	Internal Vinyl Proton (-CH=). Characteristic multiplet.
	5.05 (m, 2H)	Terminal Vinyl Protons (=CH ₂). Look for splitting pattern (dd).
	2.55 (m, 1H)	-Methine Proton. The chiral center proton.[1]
	2.0–2.4 (m, 4H)	Allylic and Ring -carbonyl .
	1.5–1.9 (m, 4H)	Remaining ring protons.
NMR	220.1	Carbonyl (C=O). Distinctive ketone shift.
	136.5	Internal Alkene (CH=).
	116.2	Terminal Alkene (=CH ₂).
FT-IR (Neat)	1735	Strong C=O stretch (Cyclopentanone ring strain shifts this higher than acyclic ketones).
	1640	Weak C=C stretch (Allyl group).

Strategic Applications: The Jasmonate/Prostaglandin Flow

2-Allylcyclopentanone is the divergent point for two major classes of bioactive molecules.

Pathway A: Methyl Jasmonate (Fragrance)

Used in the flavor and fragrance industry (Hedione® precursors).

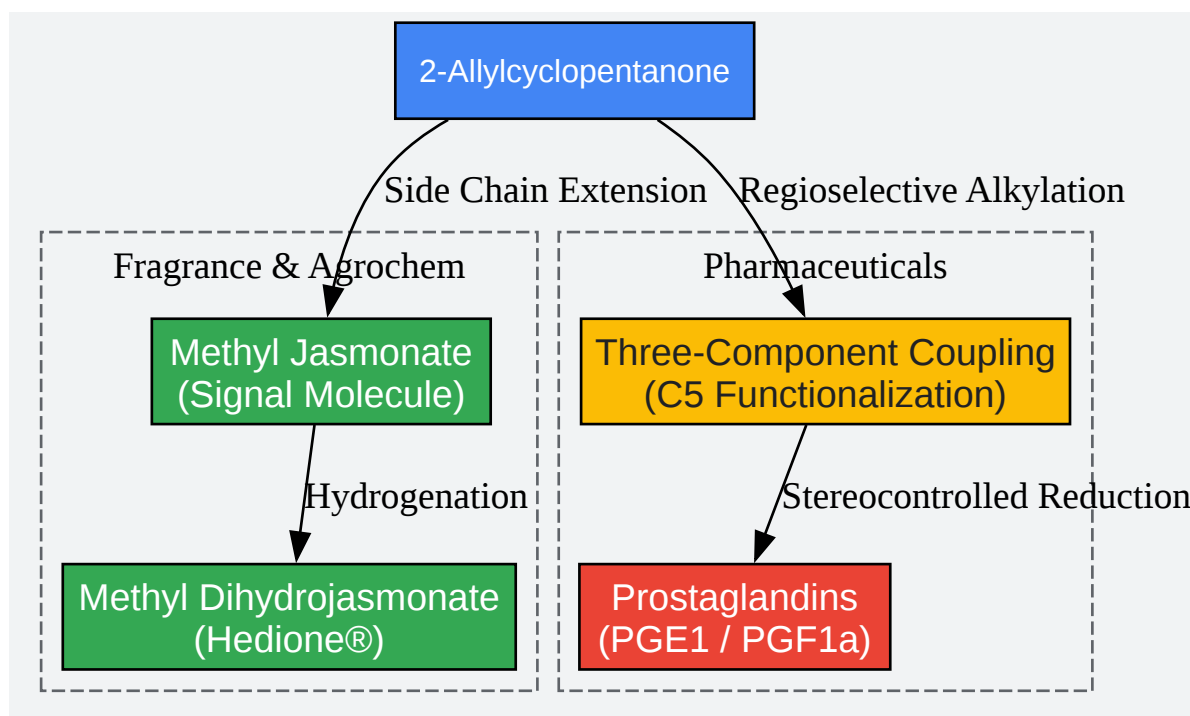
- Oxidation: Wacker oxidation of the allyl tail to an aldehyde/alcohol chain.
- Extension: Aldol condensation or Wittig reaction to extend the side chain to the pentenyl group found in Jasmonates.

Pathway B: Prostaglandins (Pharma)

Used in the synthesis of

and

- Functionalization: The ketone allows for
-functionalization (at C5) to introduce the second side chain required for the prostaglandin skeleton.
- Reduction: Stereoselective reduction of the ketone to the alcohol.



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Figure 2: Divergent synthesis of high-value targets from the **2-allylcyclopentanone** scaffold.

Safety & Handling

- **Toxicity:** Like most cyclic ketones, it is a skin and eye irritant. The allyl moiety adds potential alkylating capability, suggesting possible sensitization.
- **Storage:** Store under inert atmosphere (Argon/Nitrogen) at 4°C. The terminal alkene is susceptible to auto-oxidation over long periods.
- **Disposal:** Incineration in a chemical waste facility.

References

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Sources

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